

Application Notes and Protocols: P505-15 Stock Solution for Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

Introduction

P505-15, also known as PRT062607 and BIIB-057, is a potent and highly selective, orally bioavailable small molecule inhibitor of Spleen Tyrosine Kinase (Syk) with an IC₅₀ of 1-2 nM.[1] [2][3] Its high specificity, being over 80-fold more selective for Syk than for other kinases such as Fgr, Lyn, and ZAP-70, makes it a valuable tool for studying Syk-mediated signaling pathways.[1][2] Syk is a crucial non-receptor tyrosine kinase involved in the signal transduction of various cell surface receptors, including the B-cell receptor (BCR).[2][4] Consequently, **P505-15** has been shown to inhibit BCR-mediated B-cell signaling and activation, chemokine secretion, and cell migration.[1][5] These properties make it a significant compound in preclinical research for B-cell malignancies like Non-Hodgkin Lymphoma (NHL) and Chronic Lymphocytic Leukemia (CLL).[2][4]

This document provides detailed protocols for the preparation, storage, and application of **P505-15** stock solutions for in vitro cell culture experiments.

Data Presentation Physicochemical and Solubility Data



Property	Value	Reference
Synonyms	PRT062607, BIIB-057	[1][6]
Molecular Formula	C19H23N9O	[6]
Molecular Weight	393.5 g/mol (free base), 429.91 g/mol (HCl salt)	[5][6]
Appearance	Crystalline solid	[6]
Purity	≥98%	[6]
Solubility in DMSO	25 mg/mL (Cayman), 86 mg/mL (Selleck)	[5][6]
Solubility in Water	86 mg/mL (HCl salt)	[5]
Solubility in Ethanol	Insoluble to 10 mg/mL	[5][6]

Biological Activity

Parameter	Value	Reference
Target	Syk Kinase	[1]
IC₅₀ (cell-free assay)	1-2 nM	[1]
IC50 (BCR-mediated B-cell signaling)	0.27 μΜ	[5]
IC ₅₀ (BCR-mediated B-cell activation)	0.28 μΜ	[5]
IC ₅₀ (FcεR1-mediated basophil degranulation)	0.15 μΜ	[5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM P505-15 Stock Solution in DMSO

Methodological & Application



This protocol describes the preparation of a 10 mM stock solution of **P505-15** using Dimethyl Sulfoxide (DMSO) as the solvent. It is imperative to use anhydrous, high-purity DMSO to ensure maximum solubility.[5] All procedures should be conducted in a sterile environment, such as a laminar flow hood, using appropriate personal protective equipment (PPE).

Materials:

- P505-15 powder (hydrochloride salt recommended for aqueous solubility if needed, otherwise free base is suitable for DMSO)
- Anhydrous, cell culture grade Dimethyl Sulfoxide (DMSO)
- Sterile, DNase/RNase-free microcentrifuge tubes or cryovials
- Calibrated micropipettes and sterile filter tips
- Vortex mixer
- 0.22 μm sterile syringe filter and sterile syringe

Procedure:

- Weighing the Compound: Accurately weigh the desired amount of P505-15 powder. For example, to prepare 1 mL of a 10 mM stock solution of the HCl salt (MW: 429.91 g/mol), weigh out 4.299 mg.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial containing the P505-15 powder. For a 10 mM stock, if you weighed 4.299 mg, add 1 mL of DMSO.
- Mixing: Securely cap the vial and vortex thoroughly until the powder is completely dissolved.
 Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- Sterilization: For use in cell culture, it is critical to sterilize the stock solution. Draw the solution into a sterile syringe and pass it through a 0.22 μm syringe filter into a new sterile tube.[7]



- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, dispense the sterile stock solution into smaller, single-use aliquots (e.g., 10-50 μL) in sterile cryovials.[1]
- Storage: Label all aliquots with the compound name, concentration (10 mM), solvent (DMSO), and the date of preparation. Store the aliquots protected from light at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).[1][5][8]

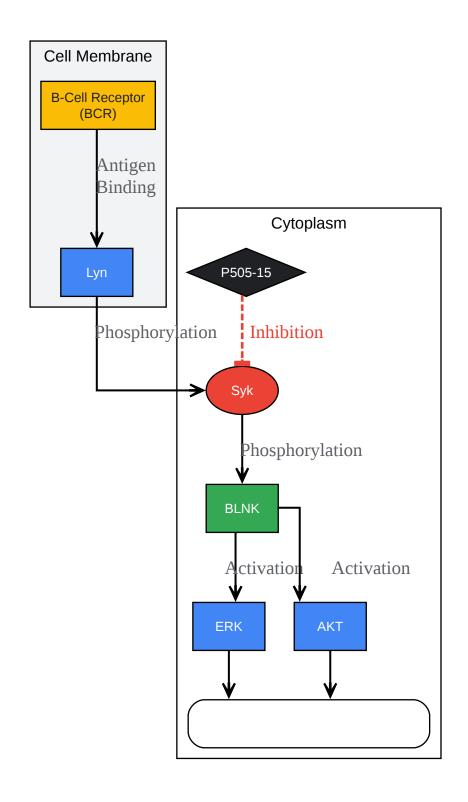
Protocol 2: Preparation of Working Solutions for Cell Culture

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM **P505-15** stock solution at room temperature.
- Dilution: Directly dilute the stock solution into the cell culture medium to achieve the desired final working concentration immediately before adding it to the cells.
- Serial Dilutions: If very low final concentrations are required, perform serial dilutions. For example, to prepare a 100 μM working solution, dilute 1 μL of the 10 mM stock solution into 99 μL of cell culture medium.
- Vehicle Control: It is crucial to include a vehicle control in your experiments, which consists
 of cell culture medium with the same final concentration of DMSO as used for the P505-15
 treatment. The final DMSO concentration should typically not exceed 0.1% to avoid solventinduced cytotoxicity.[7]

Visualizations P505-15 Mechanism of Action in B-Cell Receptor Signaling





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Caption: P505-15 inhibits Syk phosphorylation in the BCR signaling cascade.



Experimental Workflow: P505-15 Stock Solution Preparation



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Caption: Workflow for preparing a sterile **P505-15** stock solution.

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